

# 2-Methyl-2-propyl-1,3-propanediol chemical structure and isomers

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## Compound of Interest

Compound Name: 2-Methyl-2-propyl-1,3-propanediol

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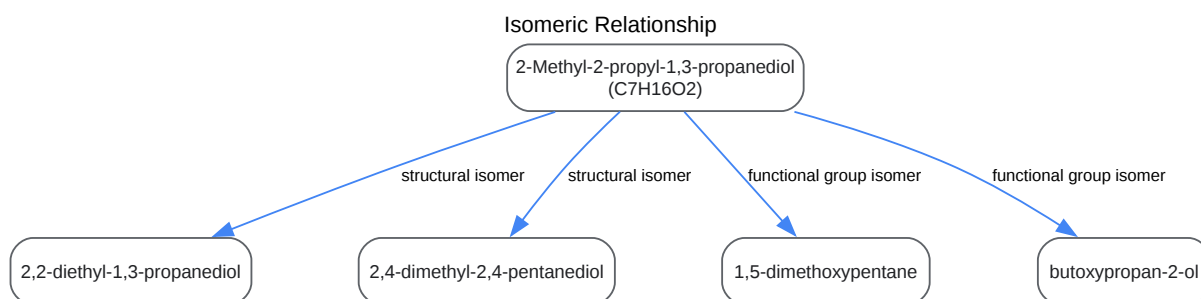
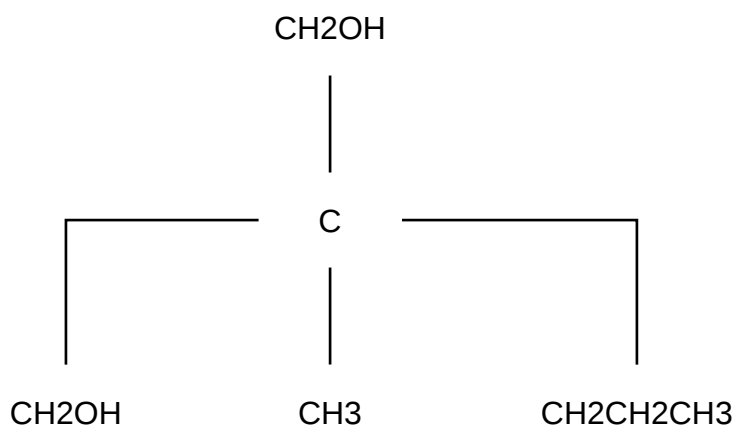
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## Chemical Structure and Identification

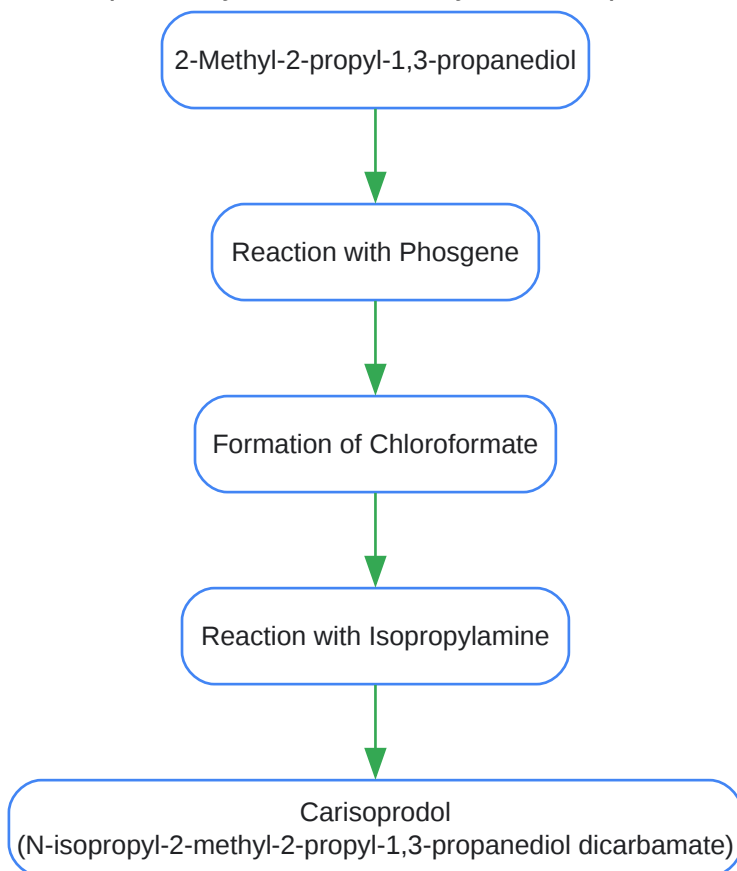
**2-Methyl-2-propyl-1,3-propanediol**, with the CAS number 78-26-2, is an alkyl diol.<sup>[1][2][3]</sup> Its structure features a propane backbone with two primary hydroxyl (-OH) groups at positions 1 and 3. The central carbon atom (position 2) is substituted with both a methyl (-CH<sub>3</sub>) and a propyl (-CH<sub>2</sub>CH<sub>2</sub>CH<sub>3</sub>) group. This bifunctional and branched nature makes it a versatile building block in organic synthesis.<sup>[4]</sup>

The IUPAC name for this compound is 2-methyl-2-propylpropane-1,3-diol.<sup>[2]</sup> It is also known by synonyms such as 2,2-Bis(hydroxymethyl)pentane and 2,2-Dimethylolpentane.<sup>[2][5]</sup>

## Chemical Structure of 2-Methyl-2-propyl-1,3-propanediol



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